theoretical yield calculation for 4,6-dichloro-2-propylpyrimidine

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Compound of Interest	
Compound Name:	4,6-Dichloro-2-propylpyrimidine
Cat. No.:	B073148

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An In-depth Technical Guide to the Theoretical Yield Calculation for **4,6-dichloro-2-propylpyrimidine**

This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the theoretical yield calculation of **4,6-dichloro-2-propylpyrimidine**. The synthesis of this compound is presented through a plausible and common two-step chemical reaction sequence, followed by a detailed breakdown of the necessary calculations.

Synthetic Pathway

The synthesis of **4,6-dichloro-2-propylpyrimidine** can be achieved through a two-step process:

- Step 1: Condensation Reaction: The initial step involves the condensation of diethyl malonate with butyramidine hydrochloride in the presence of a base, such as sodium ethoxide, to form the intermediate, 4,6-dihydroxy-2-propylpyrimidine.

- Step 2: Chlorination Reaction: The subsequent step is the chlorination of the dihydroxy intermediate using a chlorinating agent like phosphorus oxychloride ($POCl_3$) to yield the final product, **4,6-dichloro-2-propylpyrimidine**.
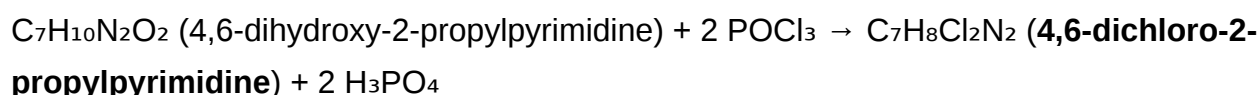
Theoretical Yield Calculation

The theoretical yield represents the maximum possible mass of a product that can be formed from the given amounts of reactants, assuming the reaction goes to completion with 100% efficiency.[1] The calculation is based on the stoichiometry of the balanced chemical equation and requires the identification of the limiting reactant. The limiting reactant is the reactant that is completely consumed first in a chemical reaction and therefore limits the amount of product that can be formed.[1][2]

Balanced Chemical Equations

Step 1: Synthesis of 4,6-dihydroxy-2-propylpyrimidine

$C_7H_{12}O_4$ (Diethyl malonate) + $C_4H_{10}N_2 \cdot HCl$ (Butyramidine HCl) + 2 NaOEt → $C_7H_{10}N_2O_2$ (4,6-dihydroxy-2-propylpyrimidine) + 2 EtOH + 2 NaCl + H_2O

Step 2: Synthesis of **4,6-dichloro-2-propylpyrimidine**

$C_7H_{10}N_2O_2$ (4,6-dihydroxy-2-propylpyrimidine) + 2 $POCl_3$ → $C_7H_8Cl_2N_2$ (**4,6-dichloro-2-propylpyrimidine**) + 2 H_3PO_4
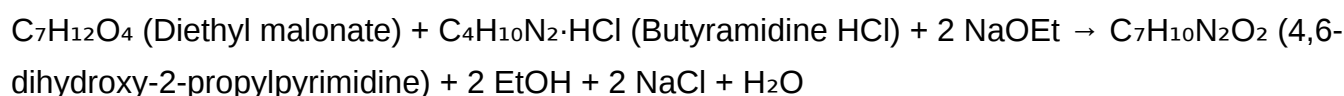
Step-by-Step Calculation

To determine the overall theoretical yield of **4,6-dichloro-2-propylpyrimidine**, one must first calculate the theoretical yield of the intermediate from the first reaction, which then becomes the starting material for the second reaction.

Step 1: Calculation for 4,6-dihydroxy-2-propylpyrimidine

- Calculate the moles of each reactant:

  - Moles = Mass (g) / Molar Mass (g/mol)

- Identify the limiting reactant:

  - Based on the 1:1 stoichiometric ratio between diethyl malonate and butyramidine hydrochloride, the reactant with the fewer number of moles is the limiting reactant.

- Calculate the theoretical yield of the intermediate in moles:

- The moles of the intermediate formed will be equal to the moles of the limiting reactant.

- Calculate the theoretical yield of the intermediate in grams:

  - Theoretical Yield (g) = Moles of intermediate × Molar Mass of 4,6-dihydroxy-2-propylpyrimidine

Step 2: Calculation for **4,6-dichloro-2-propylpyrimidine**

- Determine the moles of the intermediate:

  - This will be the actual yield (in moles) obtained from the first experimental step. For the purpose of a purely theoretical calculation, we assume the theoretical yield from Step 1 is carried over.

- Calculate the moles of the chlorinating agent ($POCl_3$).

- Identify the limiting reactant for the second step:

  - The balanced equation shows a 1:2 ratio between the dihydroxy-intermediate and $POCl_3$. To find the limiting reactant, divide the moles of the intermediate by 1 and the moles of $POCl_3$ by 2. The smaller value indicates the limiting reactant.

- Calculate the theoretical yield of the final product in moles:

  - If the intermediate is limiting: Moles of product = Moles of intermediate.

  - If $POCl_3$ is limiting: Moles of product = Moles of $POCl_3$ / 2.

- Calculate the theoretical yield of the final product in grams:

  - Theoretical Yield (g) = Moles of product × Molar Mass of **4,6-dichloro-2-propylpyrimidine**

Data Presentation

The following table summarizes the key quantitative data required for the theoretical yield calculation.

Compound Name	Chemical Formula	Molar Mass (g/mol)
Diethyl malonate	$C_7H_{12}O_4$	160.17
Butyramidine hydrochloride	$C_4H_{10}N_2 \cdot HCl$	122.60
4,6-dihydroxy-2-propylpyrimidine	$C_7H_{10}N_2O_2$	154.17
Phosphorus oxychloride	$POCl_3$	153.33
4,6-dichloro-2-propylpyrimidine	$C_7H_8Cl_2N_2$	207.06

Experimental Protocols

The following are generalized experimental protocols for the synthesis of **4,6-dichloro-2-propylpyrimidine**.

Synthesis of 4,6-dihydroxy-2-propylpyrimidine

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium metal in absolute ethanol to prepare sodium ethoxide.

- To this solution, add diethyl malonate and butyramidine hydrochloride.

- Heat the reaction mixture to reflux for a specified period (e.g., 4-6 hours).

- After cooling, neutralize the mixture with a suitable acid (e.g., hydrochloric acid).

- The precipitated solid is collected by filtration, washed with cold water, and dried to yield 4,6-dihydroxy-2-propylpyrimidine.

Synthesis of **4,6-dichloro-2-propylpyrimidine**

- In a three-necked flask fitted with a reflux condenser, a dropping funnel, and a thermometer, place 4,6-dihydroxy-2-propylpyrimidine.

- Slowly add an excess of phosphorus oxychloride ($POCl_3$) to the flask while stirring.

- Heat the reaction mixture to reflux for several hours (e.g., 3-5 hours).

- After the reaction is complete, carefully quench the excess $POCl_3$ by slowly pouring the reaction mixture onto crushed ice.

- Extract the aqueous mixture with an organic solvent (e.g., dichloromethane or ethyl acetate).

- Wash the organic layer with a saturated sodium bicarbonate solution and then with brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purify the crude product by a suitable method, such as recrystallization or column chromatography, to obtain pure **4,6-dichloro-2-propylpyrimidine**.

Visualization of Calculation Workflow

The logical flow of the theoretical yield calculation is illustrated in the following diagram.
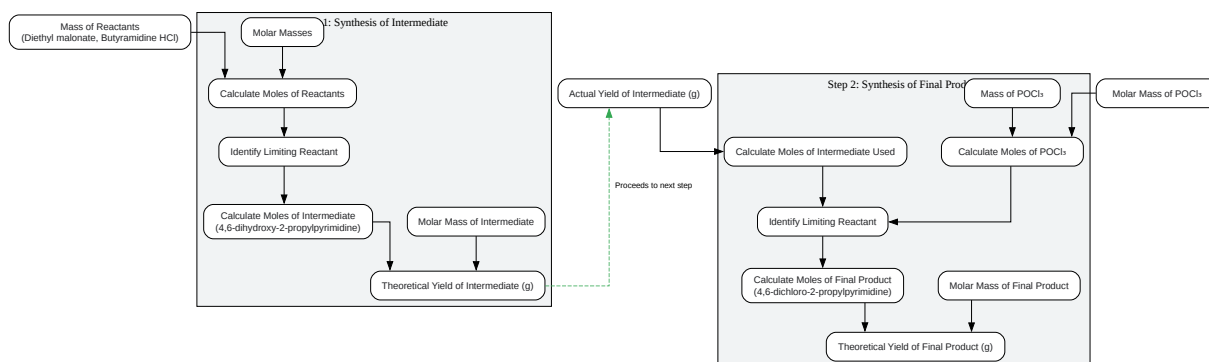
Caption: Workflow for the theoretical yield calculation.

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]

- 2. byjus.com [byjus.com]

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